Technical Guide on the Characterization of a Key Halogenated Nitroaromatic Intermediate

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Compound of Interest		
Compound Name:	*1-(3,4-Dimethoxyphenyl)propan-1-amine*	
Cat. No.:	*B033538*	*Get Quote*

A Note on the Provided CAS Number: Initial searches for characterization data associated with CAS number 104174-57-4 yielded insufficient public information to construct an in-depth technical guide. One source identified the compound as [1-(3,4-Dimethoxyphenyl)propyl]amine hydrochloride, but no significant characterization data was available.[1] To provide a valuable and comprehensive resource for researchers, scientists, and drug development professionals, this guide will focus on a closely related and well-documented compound that serves as a versatile intermediate in complex organic synthesis: 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene (CAS No. 1226808-77-0).[2][3] This compound's rich functionality and relevance in medicinal chemistry make it an excellent subject for a detailed characterization guide.

An In-Depth Technical Guide to the Characterization of 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene

This guide provides a comprehensive overview of the essential characterization data and analytical methodologies for 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene, a key building block in modern synthetic chemistry. The strategic placement of bromo, fluoro, iodo, and nitro substituents on the benzene ring offers multiple reactive handles for sequential, site-selective modifications, making it a valuable precursor for the synthesis of complex pharmaceutical and agrochemical agents.

Physicochemical Properties

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A thorough understanding of the physicochemical properties of a compound is the foundation of its application in synthesis and formulation. These properties dictate its solubility, reactivity, and handling requirements.

Property	Value	Source
CAS Number	1226808-77-0	[2][3]
Molecular Formula	$C_6H_2BrFINO_2$	[2][3]
Molecular Weight	345.89 g/mol	[2]
Appearance	Expected to be a solid at room temperature	Inferred
Solubility	Soluble in common organic solvents (e.g., acetonitrile, methanol, dichloromethane)	Inferred
Storage	Sealed in dry, room temperature conditions	[2]

Spectroscopic Characterization

Spectroscopic analysis provides unambiguous evidence of a compound's chemical structure and purity. A combination of techniques is employed to elucidate the complete molecular architecture.

NMR spectroscopy is the most powerful tool for determining the precise arrangement of atoms in a molecule. For 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene, both ^{1}H and ^{13}C NMR are critical for structural confirmation. While specific spectral data from a single, unified source is not publicly available, commercial suppliers indicate its availability.[2][4]

Diagram: Expected ^{1}H NMR Splitting Pattern

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Caption: Simplified expected proton couplings for 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene.

Mass spectrometry provides information about the mass-to-charge ratio of a molecule, allowing for the determination of its molecular weight and elemental composition. The presence of bromine and iodine will result in a characteristic isotopic pattern, which is a key diagnostic feature.

Expected Mass Spectrum Features:

- Molecular Ion Peak (M^+): A cluster of peaks corresponding to the different isotopic combinations of bromine (^{79}Br, ^{81}Br) and iodine (^{127}I).
- Fragmentation Pattern: Predictable fragmentation patterns involving the loss of the nitro group (NO_2), halogens, or other fragments, which can be used to further confirm the structure.

IR spectroscopy is used to identify the functional groups present in a molecule.

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Functional Group
1520-1560 and 1340-1360	N-O stretching (nitro group)
1200-1400	C-F stretching
1000-1250	C-Br stretching
~500	C-I stretching

Chromatographic Purity Assessment

Chromatographic techniques are essential for determining the purity of a compound and for monitoring reaction progress.

Reversed-phase HPLC is the method of choice for assessing the purity of non-volatile organic compounds like 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene.

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Experimental Protocol: HPLC-UV Purity Analysis

- Instrumentation and Materials:
  - HPLC system with a binary or quaternary pump, autosampler, column oven, and UV-Vis detector.
  - Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
  - HPLC-grade acetonitrile and water.
  - Analytical balance, volumetric flasks, and pipettes.
  - Syringe filters (0.45 µm).
- Preparation of Solutions:
  - Mobile Phase A: HPLC-grade water.
  - Mobile Phase B: HPLC-grade acetonitrile.
  - Sample Solution: Accurately weigh approximately 1 mg of 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene and dissolve it in 10 mL of acetonitrile to prepare a 100 µg/mL solution.
- Chromatographic Conditions:

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Parameter	Condition
Column	C18 reversed-phase (4.6 x 150 mm, 5 µm)
Mobile Phase	A: Water, B: Acetonitrile
Gradient	50% B to 95% B over 10 minutes, hold at 95% B for 2 minutes, return to 50% B over 1 minute, and equilibrate for 5 minutes.
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	10 µL

- Data Analysis:
  - Integrate the peak area of the main component and any impurities.
  - Calculate the purity as the percentage of the main peak area relative to the total peak area.

Diagram: HPLC Analytical Workflow

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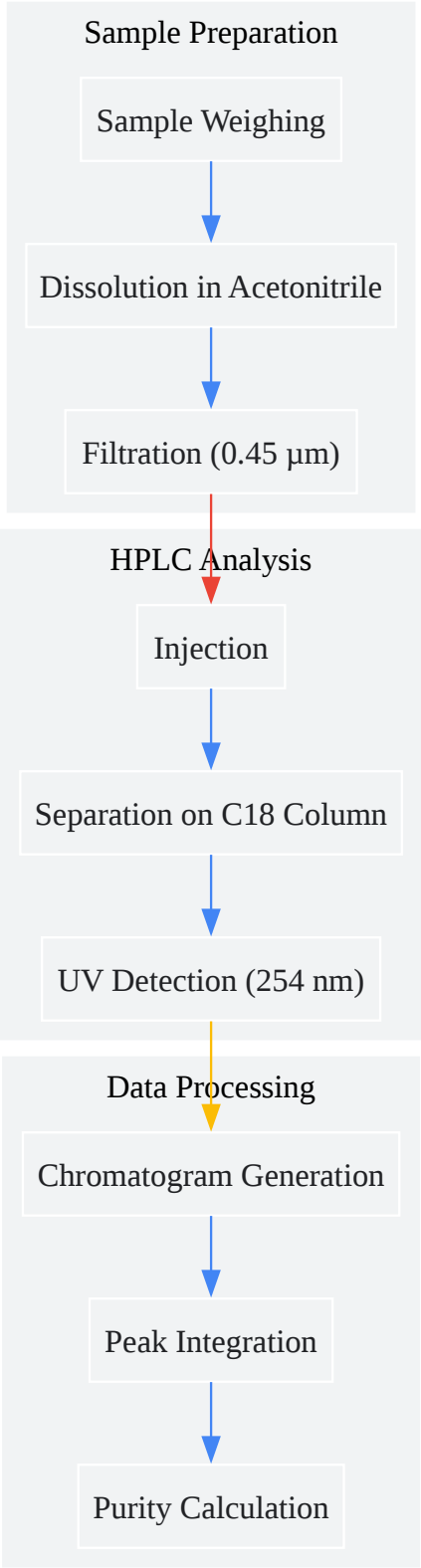

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Caption: General workflow for the HPLC purity analysis of 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene.

Safety and Handling

Proper safety precautions are paramount when handling any chemical. While a specific safety data sheet (SDS) for 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene is not readily available, the safety precautions for similar halogenated nitroaromatic compounds should be followed.

General Safety Recommendations:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[5]
- Ventilation: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.[5][6]
- Handling: Avoid contact with skin and eyes. Do not ingest. Wash hands thoroughly after handling.[5][7]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and acids.[2][6]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Hazard Statements for Structurally Similar Compounds:

- Harmful if swallowed, in contact with skin, or if inhaled.[8]
- Causes skin and serious eye irritation.[8]
- May cause respiratory irritation.[8]

Conclusion

The comprehensive characterization of 1-Bromo-2-fluoro-4-iodo-5-nitrobenzene using a combination of spectroscopic and chromatographic techniques is essential for its effective use as a versatile intermediate in drug discovery and development. The methodologies outlined in

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this guide provide a robust framework for confirming its identity, purity, and for ensuring its safe handling.

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